

Zonisamide-13C6: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Zonisamide-13C6

CAS No.: 1435934-68-1

Cat. No.: B15577666

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Zonisamide-13C6**, an isotopically labeled form of the anti-epileptic drug Zonisamide. This guide is intended for professionals in research and drug development, offering key data, experimental methodologies, and visual representations of its mechanism of action.

Core Data Presentation

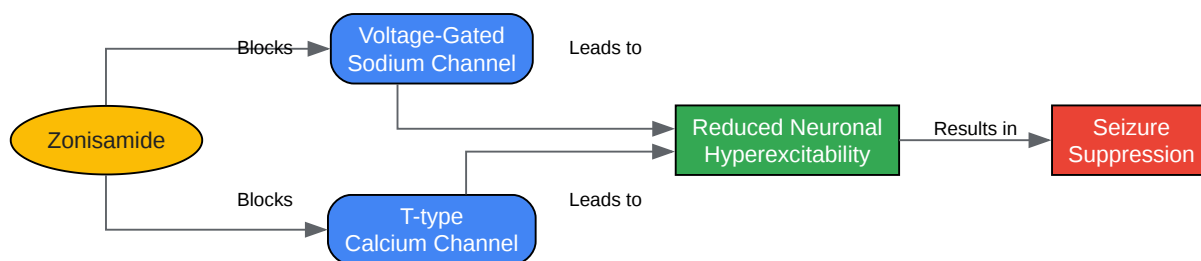
Zonisamide-13C6 is a critical tool in pharmacokinetic and metabolic studies, allowing for precise differentiation from its unlabeled counterpart. Below is a summary of its key quantitative data.

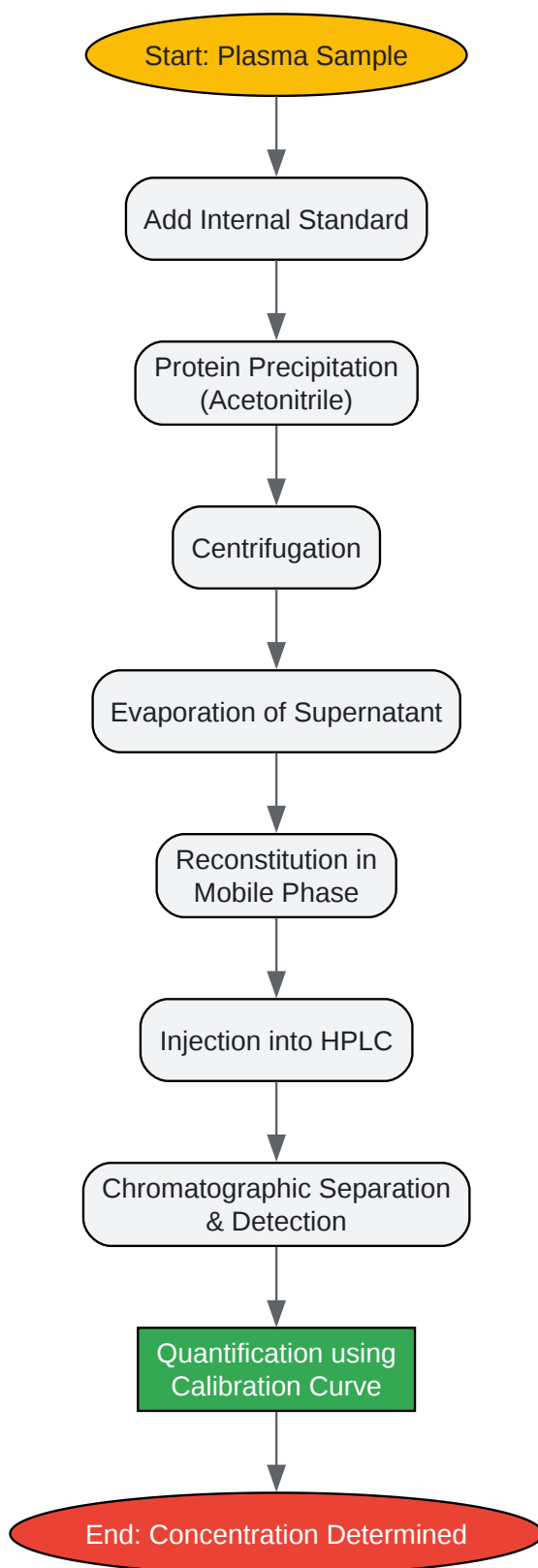
Property	Value
CAS Number	1435934-68-1
Molecular Weight	218.18 g/mol
Molecular Formula	C ₈ H ₈ N ₂ O ₃ S (with six ¹³ C atoms)

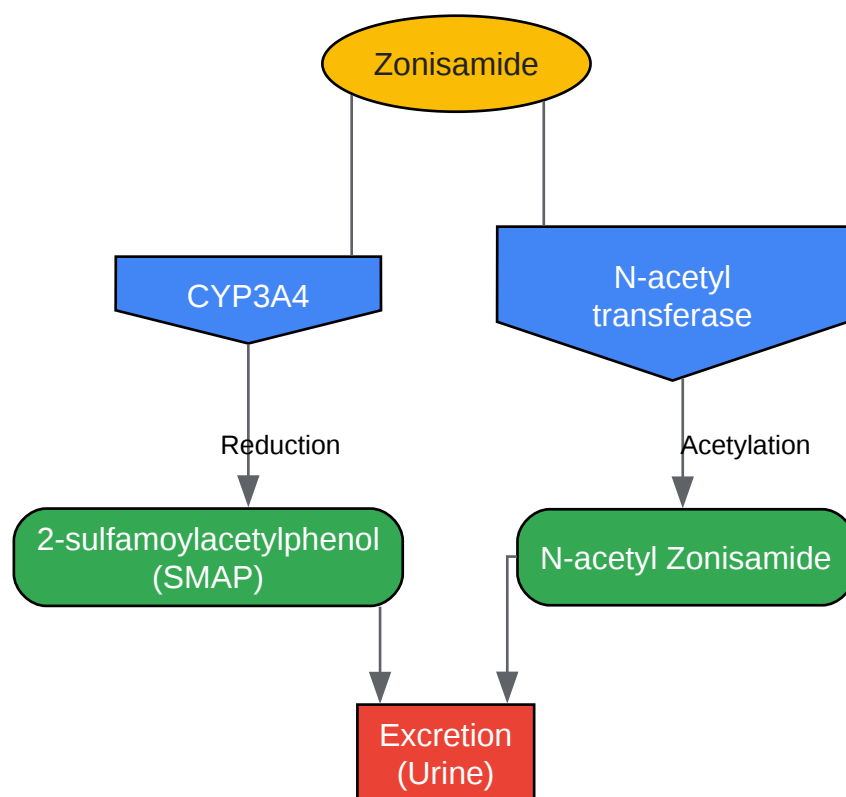
Mechanism of Action

Zonisamide exerts its anticonvulsant effects through a multi-faceted mechanism, primarily targeting ion channels in the central nervous system. The primary mechanisms include the blockade of voltage-gated sodium channels and T-type calcium channels. This dual action leads to the stabilization of neuronal membranes and suppression of neuronal hypersynchronization, which are key factors in seizure propagation.^{[1][2][3][4]}

Below is a diagram illustrating the primary signaling pathway affected by Zonisamide.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Low threshold T-type calcium channels as targets for novel epilepsy treatments - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Clinical pharmacology and mechanism of action of zonisamide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. go.drugbank.com [go.drugbank.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Zonisamide-13C6: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b15577666/docs#zonisamide-13c6-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b15577666/docs#zonisamide-13c6-a-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)